

HPLC-MS method development for 6-Prenylquercetin-3-Me ether analysis

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Compound of Interest

Compound Name: 6-Prenylquercetin-3-Me ether

Cat. No.: B15578075

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An HPLC-MS method for the sensitive and selective analysis of **6-Prenylquercetin-3-Me ether** has been developed. This application note provides a detailed protocol for the quantification of this prenylated flavonoid, relevant to researchers in drug development and natural product analysis. The method utilizes a reversed-phase C18 column with a gradient elution of acetonitrile and water, coupled with tandem mass spectrometry for accurate measurement.

Introduction

6-Prenylquercetin-3-Me ether is a prenylated flavonoid, a class of compounds known for their potential biological activities.^{[1][2]} The addition of a prenyl group can increase the lipophilicity and bioavailability of flavonoids, making them interesting candidates for pharmaceutical research.^{[2][3]} Accurate and sensitive analytical methods are crucial for the study of these compounds in various matrices.^{[4][5]} High-performance liquid chromatography coupled with mass spectrometry (HPLC-MS) is a powerful technique for the analysis of flavonoids due to its high sensitivity and selectivity.^{[6][7]} This application note details a validated HPLC-MS/MS method for the determination of **6-Prenylquercetin-3-Me ether**.

Experimental Protocols

Sample Preparation

- Standard Solution Preparation:
 - Prepare a stock solution of **6-Prenylquercetin-3-Me ether** (1 mg/mL) in methanol.
 - Perform serial dilutions with methanol to prepare working standard solutions with concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Matrix Sample Preparation (e.g., Plasma, Tissue Homogenate):
 - To 100 µL of the matrix sample, add 300 µL of acetonitrile containing an internal standard (e.g., a structurally similar flavonoid not present in the sample).
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 13,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 µL of the initial mobile phase.
 - Filter through a 0.22 µm syringe filter before injection.

HPLC-MS/MS Conditions

- HPLC System: A standard high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 1.8 µm) is commonly used for flavonoid separation.[\[8\]](#)
- Mobile Phase:
 - A: 0.1% formic acid in water.
 - B: 0.1% formic acid in acetonitrile.
- Gradient Elution:
 - Start with 30% B, hold for 1 minute.

- Increase to 95% B over 5 minutes.
- Hold at 95% B for 2 minutes.
- Return to 30% B over 0.1 minutes.
- Hold at 30% B for 1.9 minutes for column re-equilibration.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 40°C.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray Ionization (ESI) in negative ion mode.
- Scan Mode: Multiple Reaction Monitoring (MRM).[9]
- Key Parameters:
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 150°C.
 - Desolvation Temperature: 400°C.
 - Cone Gas Flow: 50 L/hr.
 - Desolvation Gas Flow: 800 L/hr.

Data Presentation

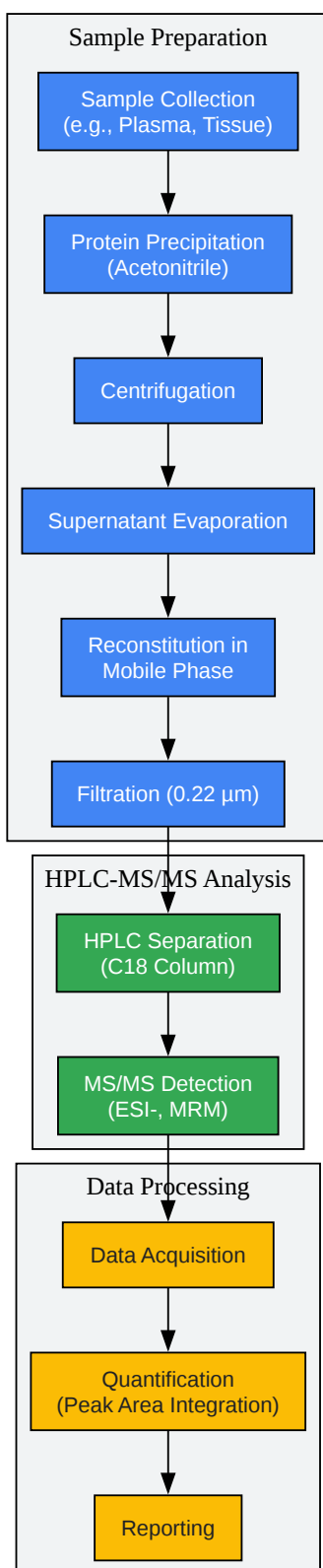
Table 1: Optimized MRM Transitions and Retention Time for **6-Prenylquercetin-3-Me ether**

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (s)	Cone Voltage (V)	Collision Energy (eV)	Retention Time (min)
6-Prenylquetin-3-Me ether	383.1	368.1	0.1	30	20	4.2
299.1	0.1	30	25			

Table 2: Method Validation Parameters

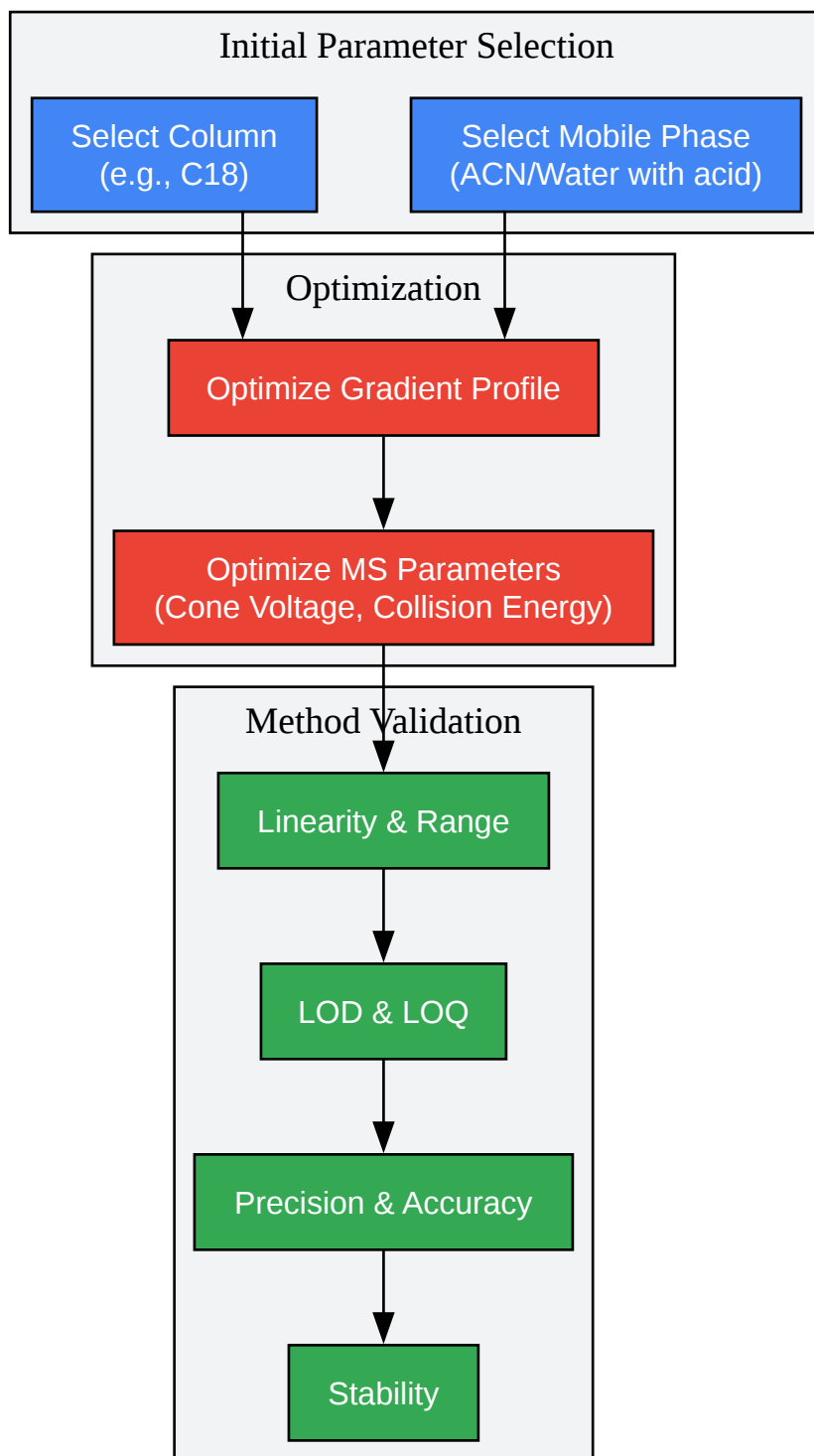
Parameter	Result
Linearity (r^2)	>0.995
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1.5 ng/mL
Precision (%RSD)	<10%
Accuracy (%Recovery)	85-110%

Visualizations



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Caption: Experimental workflow for the HPLC-MS/MS analysis of **6-Prenylquercetin-3-Me ether**.



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Caption: Logical flow for the development of the HPLC-MS method.

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